

T-2307: A Technical Guide to a Novel Antifungal Agent

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Compound of Interest

Compound Name: T-2307

Cat. No.: B1509299

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Abstract

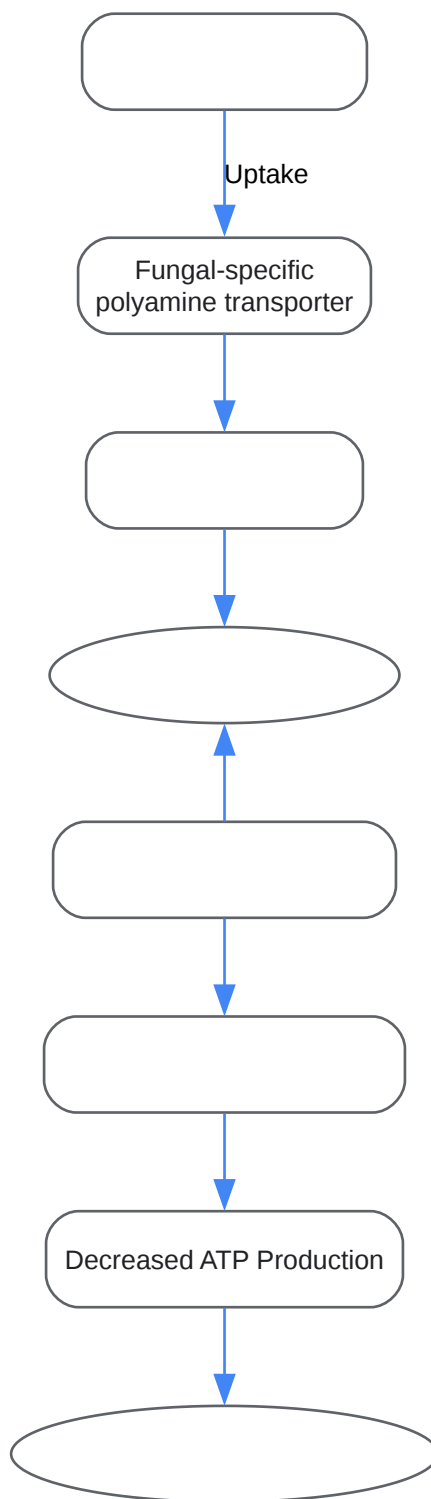
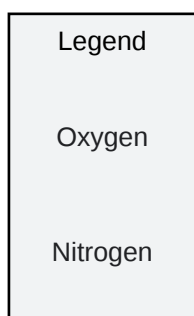
T-2307 is a novel arylamidine antifungal agent with potent, broad-spectrum activity against a wide range of clinically significant fungal pathogens.[1][2][3][4] Its unique mechanism of action, which involves the disruption of the fungal mitochondrial membrane potential, sets it apart from existing antifungal drug classes.[2][5][6] This document provides a comprehensive technical overview of **T-2307**, including its chemical structure and properties, mechanism of action, in vitro and in vivo efficacy, and detailed experimental protocols.

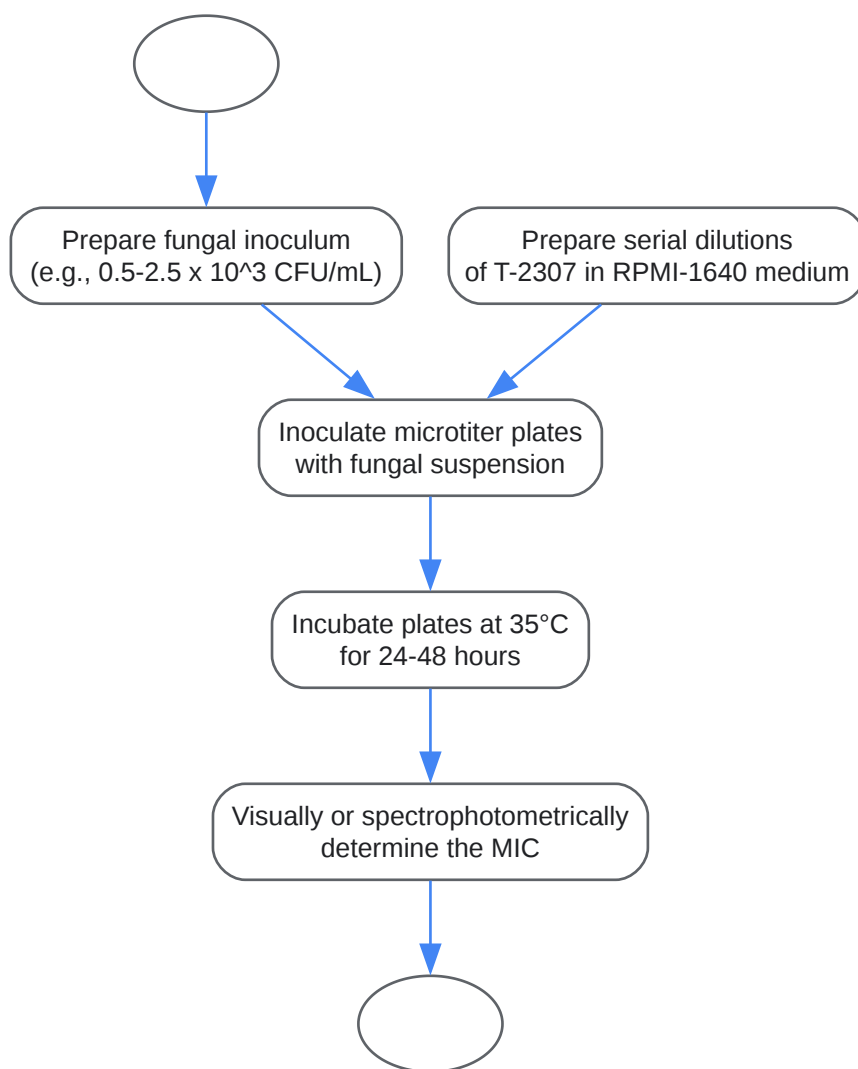
Chemical Structure and Properties

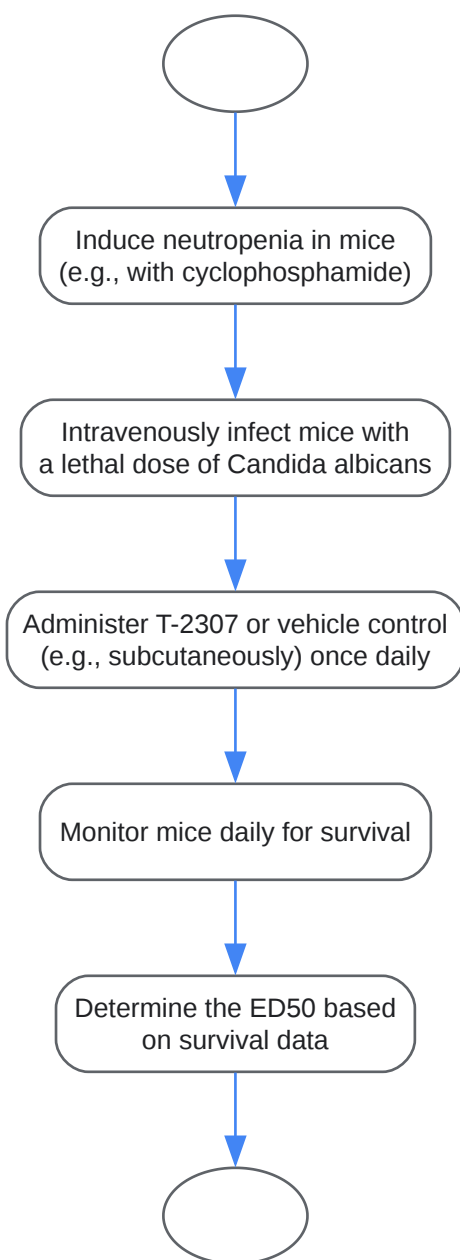
T-2307, chemically known as 4-{3-[1-(3-{4-[amino(imino)methyl]phenoxy}propyl)piperidin-4-yl]propoxy}benzamide, is an aromatic diamidine compound.[5][6] The chemical structure of **T-2307** is depicted in Figure 1.

Figure 1: Chemical Structure of **T-2307**

Chemical structure of T-2307.







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